

Personal protective equipment for handling D 2343

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Compound of Interest

Compound Name: D 2343

Cat. No.: B1669706

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Essential Safety and Handling Guide for D 2343

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **D 2343**, a potent β 2-adrenoceptor agonist. Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Chemical Identification

Identifier	Value
Chemical Name	4-[1-hydroxy-2-[[4-(2-methoxyphenyl)-2-methylbutan-2-yl]amino]ethyl]phenol hydrochloride
CAS Number	72734-63-5
Molecular Formula	C ₂₀ H ₂₇ NO ₃
Molecular Weight	329.43 g/mol

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **D 2343**.

Protection Type	Specific Requirements	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.	Protects against splashes and airborne particles that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes are mandatory.	Prevents skin contact which can cause irritation. Contaminated clothing should be removed and washed before reuse.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is necessary.	Minimizes the risk of respiratory irritation from inhaling the substance.

Operational Plan: Safe Handling of D 2343

Follow these step-by-step procedures to ensure the safe handling of **D 2343** in a laboratory setting.

1. Preparation:

- Ensure the work area is clean, uncluttered, and has adequate ventilation.
- Locate the nearest eye-wash station and safety shower before beginning work.
- Review the Safety Data Sheet (SDS) for **D 2343**.
- Put on all required personal protective equipment (PPE) as specified in the table above.

2. Handling:

- Avoid contact with skin and eyes.
- Prevent the formation of dust and aerosols.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling the compound.

3. Storage:

- Store in a tightly closed, suitable container.
- Keep in a well-ventilated and locked-up place.

4. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention.[1][2]
- Skin Contact: Wash off immediately with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[2]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Disposal Plan: D 2343 Waste Management

Proper disposal of **D 2343** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Segregate **D 2343** waste from other laboratory waste streams.

2. Container Management:

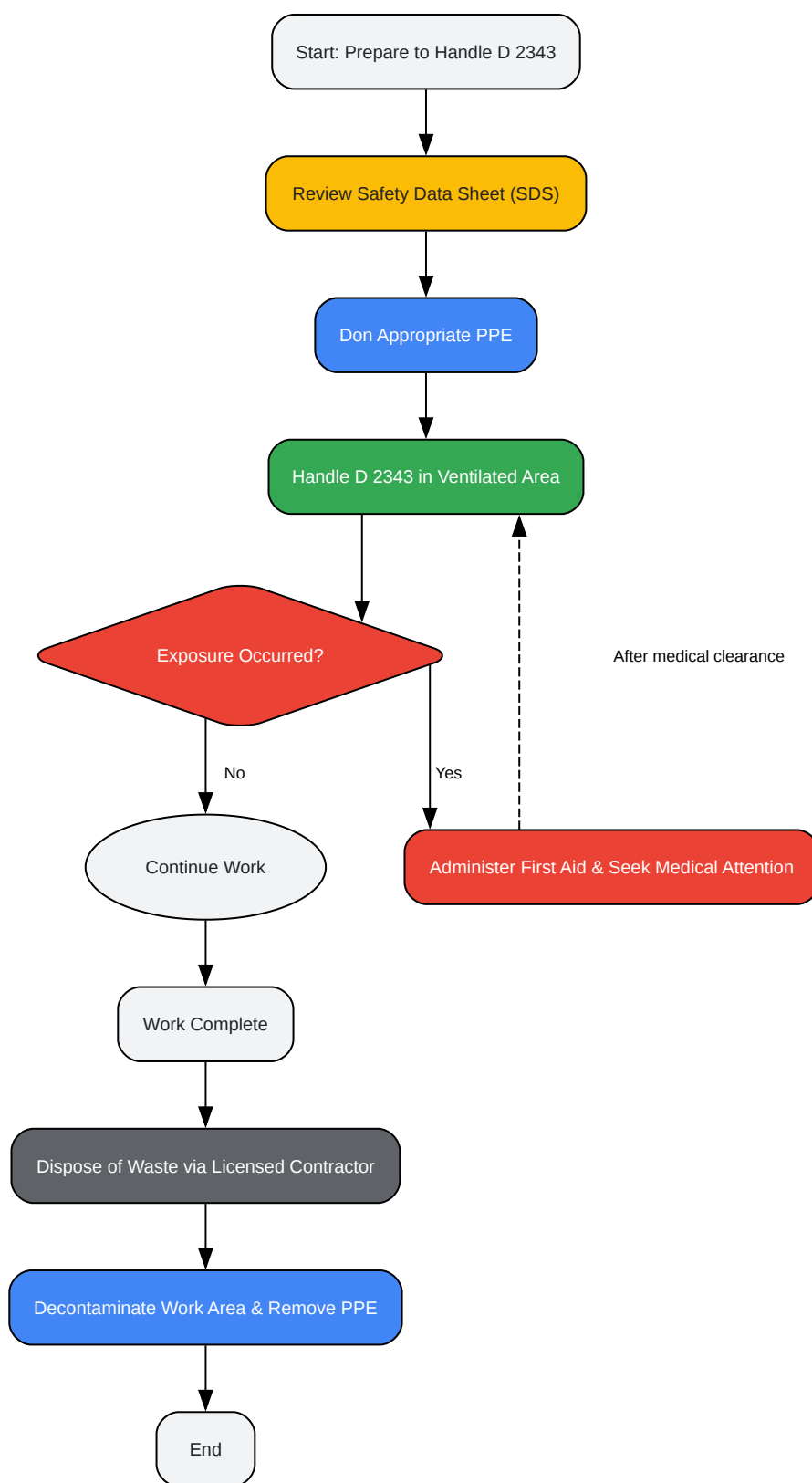
- Use designated, properly labeled, and closed containers for **D 2343** waste.

3. Disposal Procedure:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.
- Do not let the product enter drains.
- Dispose of contaminated packaging as unused product.

Safety Workflow Diagram

The following diagram illustrates the key decision points and actions for the safe handling and disposal of **D 2343**.



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References

- 1. file.glpbio.cn [file.glpbio.cn]
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